

A Comprehensive Technical Guide to the Safety and Handling of ((Dimethylamino)methyl)ferrocene

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Compound of Interest

Compound Name: ((Dimethylamino)methyl)ferrocene

Cat. No.: B075032

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **((dimethylamino)methyl)ferrocene**. The information is compiled from various safety data sheets and relevant scientific literature to ensure a comprehensive understanding for professionals in research and development.

Chemical and Physical Properties

((Dimethylamino)methyl)ferrocene is an organometallic compound with a ferrocene core substituted with a dimethylaminomethyl group. It is a dark orange to brown liquid that is not readily miscible with water.^[1]

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₇ FeN	[2][3][4]
Molecular Weight	243.13 g/mol	[2][3][4][5]
CAS Number	1271-86-9	[2][3]
Appearance	Dark orange to brown liquid	[1]
Density	1.228 g/mL at 25 °C	[2][3]
Boiling Point	124-128 °C at 2.5 mmHg	[2][3]
Flash Point	113 °C (235.4 °F) - closed cup	[3][6]
Refractive Index	n ₂₀ /D 1.59	[2][3]
Storage Temperature	2-8°C	[2][3]

Hazard Identification and Toxicology

((Dimethylamino)methyl)ferrocene is considered a hazardous substance.[1][7] It is known to cause skin and serious eye irritation.[7][8]

While no significant acute toxicological data such as LD50 or LC50 values have been identified in the literature, derivatives of **((dimethylamino)methyl)ferrocene** have been studied for their biological activity.[1] For instance, certain 2-acyl-1-dimethylaminomethyl-ferrocene derivatives have shown cytotoxicity against cancer cell lines.

Cell Line	Compound	IC ₅₀ (μM)
Jurkat (T-cell acute lymphoblastic leukemia)	F1	1.57 ± 0.11
Jurkat (T-cell acute lymphoblastic leukemia)	F3	2.41 ± 0.18
MOLT-4 (T-cell acute lymphoblastic leukemia)	F1	3.59 ± 0.25
MOLT-4 (T-cell acute lymphoblastic leukemia)	F3	4.62 ± 0.31
LO2 (normal human liver cells)	F1	> 20
LO2 (normal human liver cells)	F3	> 20

Data extracted from a study on novel ferrocene derivatives.

The material is not classified as harmful by ingestion based on the lack of animal or human evidence.^[1] However, it may degrease the skin, leading to non-allergic contact dermatitis.^[1] It is advised not to expose open cuts, abraded, or irritated skin to this chemical.^[1]

Experimental Protocols and Handling

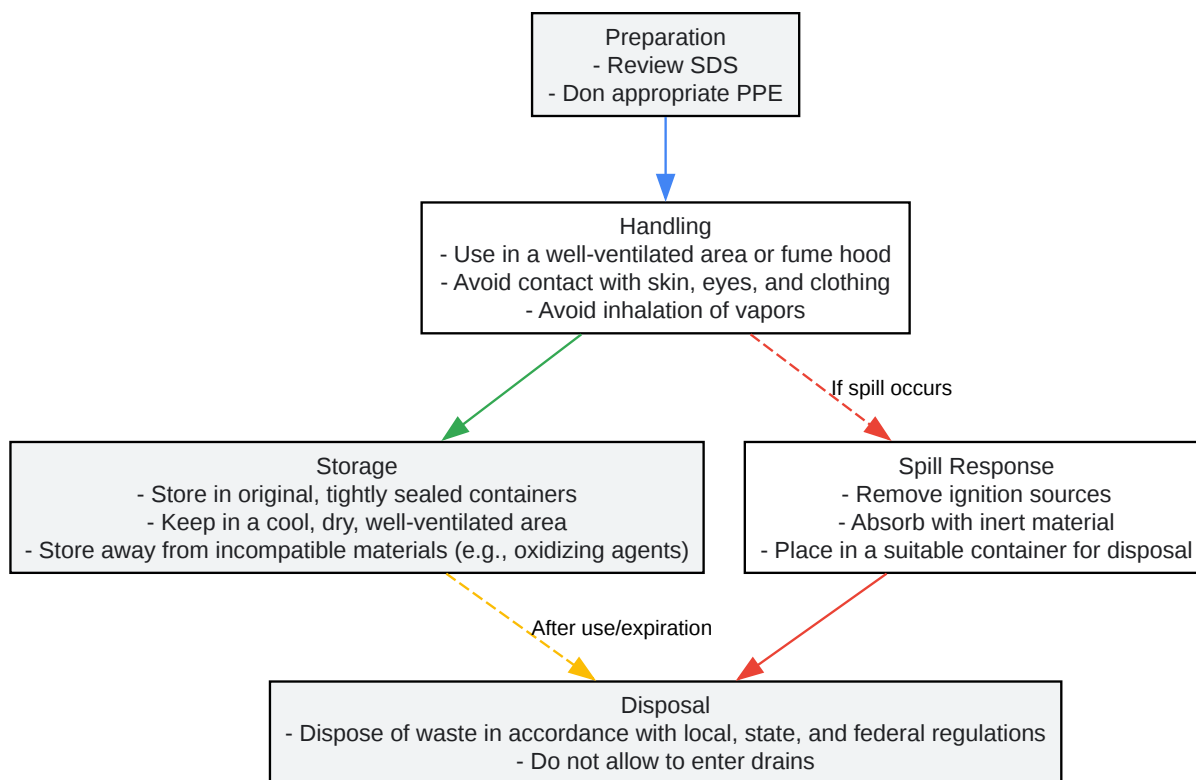
Personal Protective Equipment (PPE)

Proper personal protective equipment is essential when handling **((dimethylamino)methyl)ferrocene**.

PPE	Specification
Eye Protection	Safety glasses with side-shields or chemical goggles.[1][7]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, PVC). The suitability and durability of the glove type depend on usage.[1]
Skin and Body Protection	Overalls, P.V.C. apron, and other protective clothing to prevent skin exposure.[1][7]
Respiratory Protection	A NIOSH-approved respirator with a Type A filter is recommended if there is a risk of overexposure, especially in poorly ventilated areas.[1]

General Handling Workflow

The following diagram outlines a general workflow for the safe handling of **((dimethylamino)methyl)ferrocene** in a laboratory setting.



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A general workflow for the safe handling of **((dimethylamino)methyl)ferrocene**.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention if irritation persists.[7][8]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice.[7][8] Remove and wash contaminated clothing before reuse.[8]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[8]
Ingestion	Clean mouth with water and drink plenty of water afterward. Do not induce vomiting.[9] Seek medical attention.[7]

Fire Fighting Measures

((Dimethylamino)methyl)ferrocene is a combustible liquid with a slight fire hazard when exposed to heat or flame.[1]

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[1][9]
- Hazardous Combustion Products: May include carbon dioxide (CO₂), nitrogen oxides (NO_x), and other toxic fumes.[1]
- Special Precautions: Firefighters should wear full body protective clothing and self-contained breathing apparatus (SCBA).[1] Avoid contamination with oxidizing agents as this may result in ignition.[1]

Stability and Reactivity

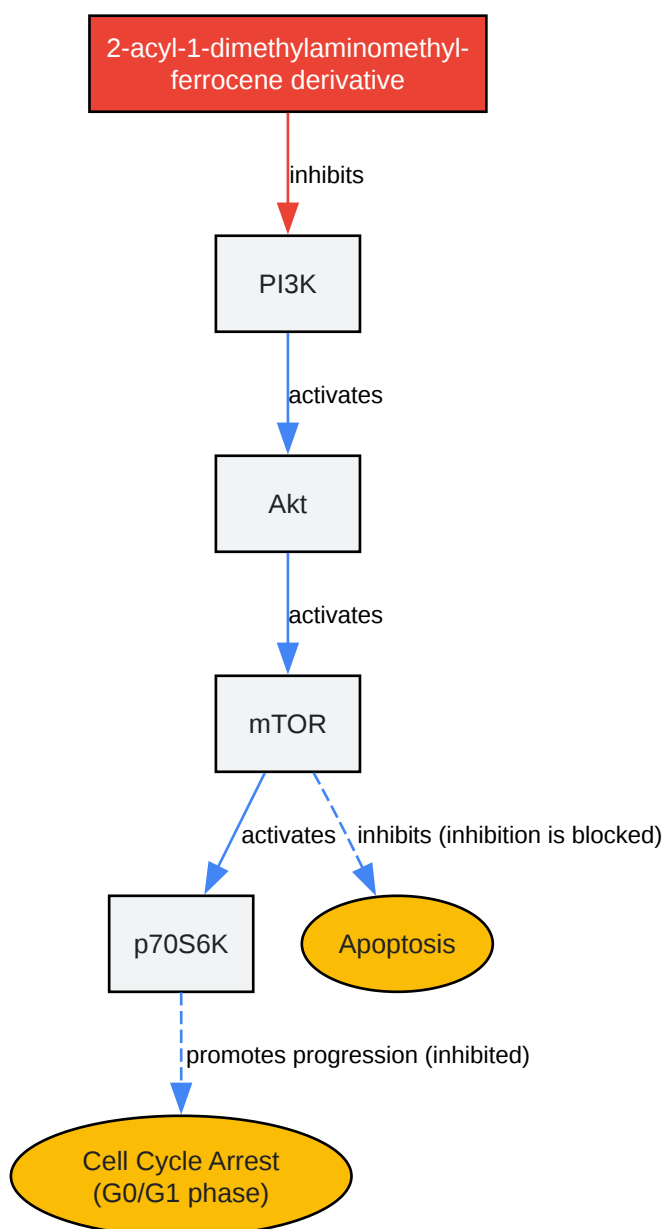
- Chemical Stability: Stable under normal conditions.[7]
- Conditions to Avoid: Incompatible products and exposure to heat or flame.[1][7]

- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Under normal use conditions, no hazardous decomposition products are expected.[7] Combustion may produce carbon oxides and nitrogen oxides.[1]
- Hazardous Polymerization: Does not occur.[7]

Biological Activity and Signaling Pathways

While primarily used in chemical synthesis and materials science, certain derivatives of **((dimethylamino)methyl)ferrocene** have been investigated for their potential in drug development, particularly as anti-cancer agents. Studies on 2-acyl-1-dimethylaminomethyl-ferrocene derivatives have shown that they can induce apoptosis (programmed cell death) in T-cell acute lymphoblastic leukemia cells.[5]

This process was found to be mediated through the PI3K/Akt/mTOR signaling pathway. The ferrocene derivatives were observed to down-regulate the phosphorylation of key proteins in this pathway, leading to cell cycle arrest and apoptosis.[5]



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Inhibition of the PI3K/Akt/mTOR pathway by ferrocene derivatives.

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[1] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7] Do not allow the chemical to enter drains or waterways.[1] It is recommended to consult with a licensed professional waste disposal service.

Experimental Applications and Methodologies

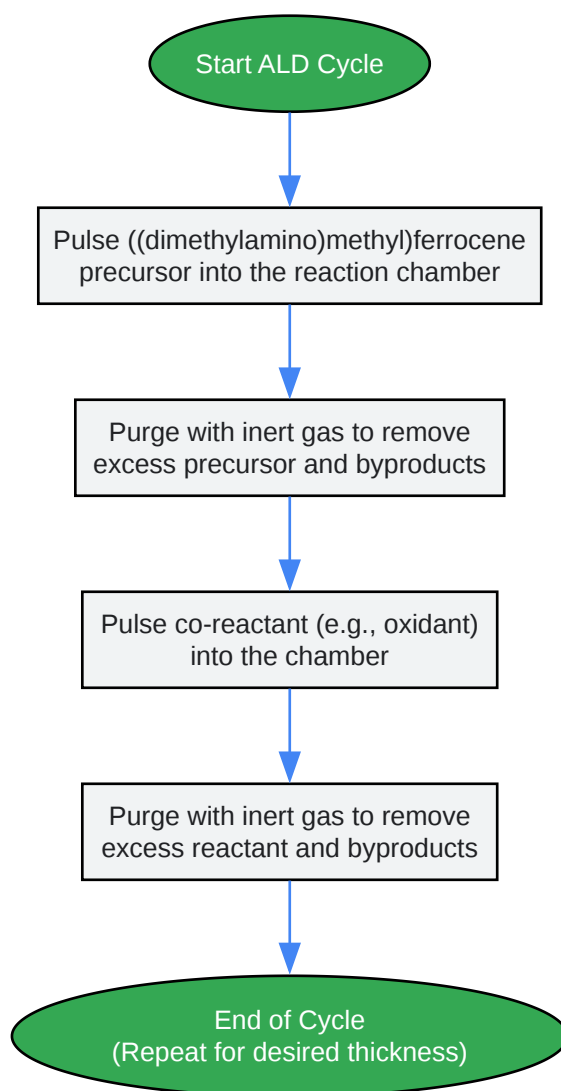
((Dimethylamino)methyl)ferrocene is utilized in specialized chemical applications. While detailed, step-by-step protocols are often proprietary or specific to the experimental setup, the following provides an overview of its use.

Synthesis of a Tungsten Complex

((Dimethylamino)methyl)ferrocene can act as an amine ligand in the synthesis of pentacarbonyl{[(dimethylamino)methyl]ferrocene}tungsten complex. This typically involves reacting the ferrocene derivative with a tungsten carbonyl precursor in an appropriate solvent under controlled temperature and atmospheric conditions. The uncoordinated amine group of the ferrocene derivative coordinates with the tungsten center.

Atomic Layer Deposition (ALD)

As a precursor in ALD, **((dimethylamino)methyl)ferrocene** is used to prepare iron oxide and magnesium-doped iron oxide thin films. The ALD process involves sequential, self-limiting surface reactions. A generalized workflow is depicted below.



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A generalized workflow for Atomic Layer Deposition (ALD) using a ferrocene precursor.

This guide is intended for informational purposes and should be used in conjunction with a comprehensive risk assessment specific to the planned experimental procedures. Always refer to the most current Safety Data Sheet provided by the supplier before use.

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